

Z-Arg(Tos)-OH.CHA stability and storage conditions

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Compound of Interest

Compound Name: Z-Arg(Tos)-OH.CHA

Cat. No.: B1380027

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Abstract

Na-Benzylloxycarbonyl-N ω -tosyl-L-arginine cyclohexylammonium salt (**Z-Arg(Tos)-OH.CHA**) is a critical raw material in the synthesis of therapeutic peptides and other specialized organic molecules. Its purity and stability are paramount to ensuring the desired outcome of complex synthetic pathways. This guide provides a comprehensive overview of the chemical properties of **Z-Arg(Tos)-OH.CHA**, with a focus on the factors influencing its stability and the optimal conditions for its storage and handling. By understanding the interplay of its constituent parts—the Z and Tosyl protecting groups and the cyclohexylamine counter-ion—researchers can mitigate degradation risks and ensure the integrity of this vital reagent.

Introduction: The Critical Role of Z-Arg(Tos)-OH.CHA in Synthesis

Z-Arg(Tos)-OH.CHA is a protected amino acid derivative widely employed in solid-phase and solution-phase peptide synthesis.^{[1][2]} The arginine side chain's guanidinium group is highly basic, necessitating robust protection during peptide chain elongation to prevent unwanted side reactions.^[3] This is achieved through the tosyl (Tos) group, a well-established protecting group for arginine.^[2] The α -amino group is protected by the benzylloxycarbonyl (Z or Cbz) group, which is stable during peptide bond formation and can be selectively removed under specific conditions.^[4] The presence of the cyclohexylamine (CHA) counter-ion enhances the compound's stability and solubility, making it easier to handle and purify.^[1]

This guide will delve into the chemical intricacies of **Z-Arg(Tos)-OH.CHA**, providing a framework for its effective management in a laboratory or manufacturing setting.

Chemical Structure and Properties

A thorough understanding of the molecular structure of **Z-Arg(Tos)-OH.CHA** is fundamental to appreciating its stability profile.

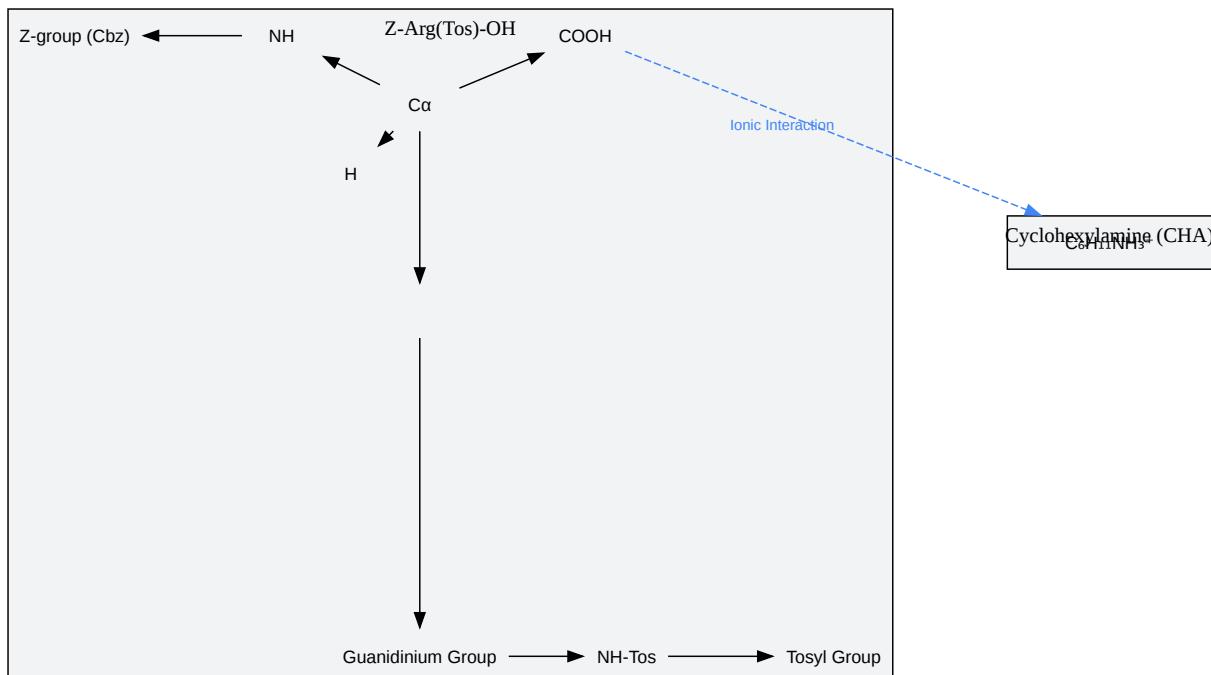


Figure 1: Chemical Structure of Z-Arg(Tos)-OH.CHA

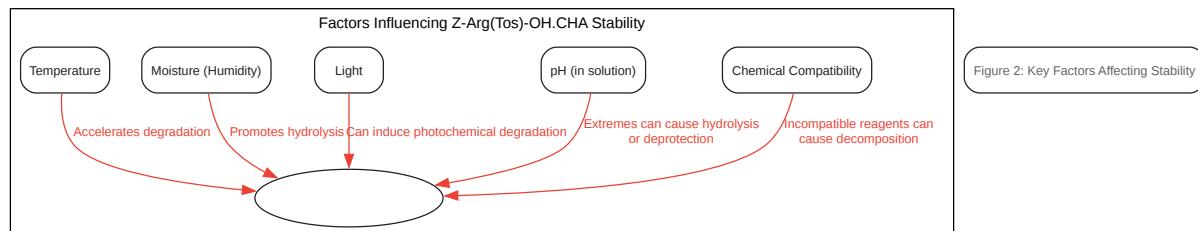
[Click to download full resolution via product page](#)Caption: Figure 1: Chemical Structure of **Z-Arg(Tos)-OH.CHA**

Table 1: Physicochemical Properties of Z-Arg(Tos)-OH.CHA

Property	Value	Source
CAS Number	29388-62-3	[4]
Molecular Formula	C ₂₇ H ₃₉ N ₅ O ₆ S	[4]
Molecular Weight	561.69 g/mol	[4]
Appearance	White to off-white powder	[1]
Purity (typical)	≥99% (HPLC)	[5]

Core Principles of Stability

The stability of **Z-Arg(Tos)-OH.CHA** is governed by the interplay of several factors, each of which can contribute to its degradation if not properly controlled.



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Caption: Figure 2: Key Factors Affecting Stability

The Protective Moieties: Z and Tosyl Groups

The benzyloxycarbonyl (Z) group is known for its stability under the conditions of peptide synthesis.[4] However, it is susceptible to cleavage by catalytic hydrogenolysis.[4] While this is

a controlled deprotection method, inadvertent exposure to catalytic metals and a hydrogen source can lead to premature deprotection.

The tosyl (Tos) group provides robust protection for the guanidinium function of arginine.[2] Its removal typically requires strong acidic conditions, such as treatment with liquid hydrogen fluoride (HF), which are not encountered during standard storage.[6]

The Role of the Cyclohexylamine (CHA) Salt

The formation of a salt with cyclohexylamine serves a dual purpose. Firstly, it neutralizes the acidic carboxylic acid group, which can enhance the overall stability of the molecule by preventing potential intramolecular reactions. Secondly, the CHA salt often improves the crystallinity and handling characteristics of the amino acid derivative, making it a free-flowing solid that is less prone to hygroscopicity compared to the free acid.[1]

Potential Degradation Pathways

While **Z-Arg(Tos)-OH.CHA** is a relatively stable compound under optimal conditions, several degradation pathways can be initiated by improper storage or handling.

- **Hydrolysis:** The presence of moisture can lead to the slow hydrolysis of the cyclohexylamine salt, liberating the free acid. More severe hydrolytic conditions could potentially cleave the carbamate linkage of the Z-group or the sulfonamide bond of the Tos-group, although these are generally more resistant.
- **Photodegradation:** Exposure to UV light can potentially lead to the degradation of the aromatic moieties within the Z and Tos groups.
- **Thermal Degradation:** Elevated temperatures accelerate all degradation processes. While a specific melting point is not always reported due to decomposition, prolonged exposure to heat should be avoided.

Recommended Storage and Handling Protocols

Adherence to stringent storage and handling protocols is essential for preserving the integrity of **Z-Arg(Tos)-OH.CHA**.

Table 2: Recommended Storage Conditions

Condition	Recommendation	Rationale	Source
Temperature	-20°C for long-term storage. 2-8°C for short-term storage.	Minimizes the rate of chemical degradation.	[7]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Reduces the risk of oxidative degradation and reaction with atmospheric moisture.	-
Light	Store in a dark, light-resistant container.	Prevents potential photochemical degradation.	[5]
Moisture	Keep in a tightly sealed container in a dry environment. Use of a desiccant is recommended.	Prevents hydrolysis of the salt and protecting groups.	[7]

Handling Procedures

- Equilibration: Before opening, allow the container of **Z-Arg(Tos)-OH.CHA** to warm to room temperature in a desiccator. This prevents condensation of atmospheric moisture onto the cold powder, which can significantly compromise its long-term stability.[7]
- Weighing: Perform weighing in a controlled environment with low humidity. Minimize the time the container is open.
- Inert Gas Blanket: After dispensing the desired amount, it is good practice to flush the container with a dry, inert gas before sealing.
- Solutions: If preparing solutions, use anhydrous solvents for non-aqueous applications. For aqueous solutions, use sterile buffers, ideally in the pH range of 5-6, and use the solution as quickly as possible.[5] Avoid repeated freeze-thaw cycles of solutions by preparing and storing aliquots.[5][7]

Quality Control and Stability Assessment

Regular assessment of the purity of **Z-Arg(Tos)-OH.CHA** is crucial, especially for long-term stored materials.

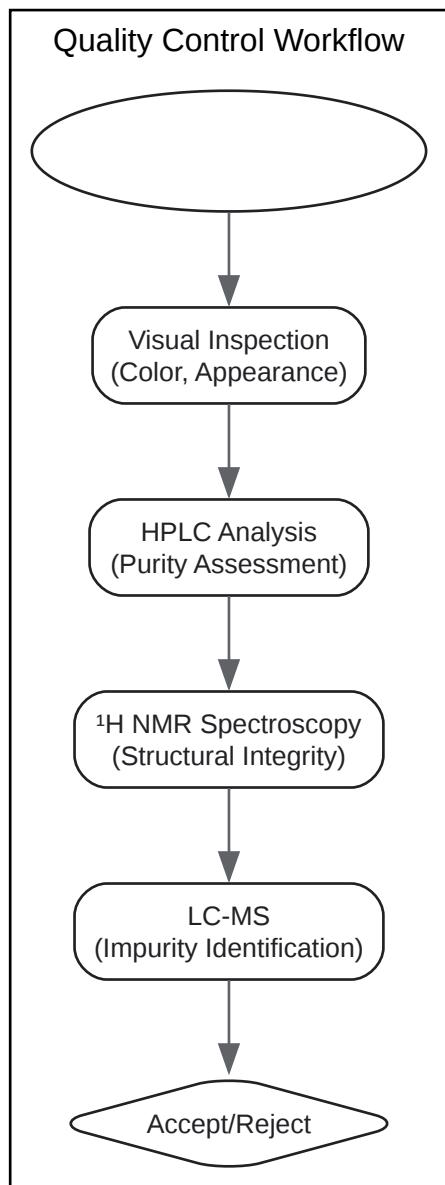


Figure 3: Recommended QC Workflow

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